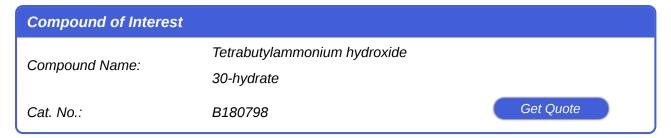


In-Depth Technical Guide: Molecular Weight of Tetrabutylammonium Hydroxide 30-Hydrate

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This technical guide provides a detailed analysis of the molecular weight of **tetrabutylammonium hydroxide 30-hydrate**, a compound relevant to researchers, scientists, and professionals in drug development.

Introduction

Tetrabutylammonium hydroxide (TBAH) is a strong organic base with the chemical formula (C₄H₉)₄NOH. It is widely utilized in organic synthesis as a phase-transfer catalyst and a strong, non-nucleophilic base. In its hydrated form, specifically as **tetrabutylammonium hydroxide 30-hydrate**, water molecules are incorporated into the crystal structure. Understanding the precise molecular weight of this hydrated compound is crucial for accurate stoichiometric calculations in experimental protocols.

Molecular Composition and Weight

The molecular formula for tetrabutylammonium hydroxide is C₁₆H₃₇NO.[1][2] The molecular weight of the anhydrous form is 259.47 g/mol .[1][2] Water (H₂O) has a molar mass of approximately 18.015 g/mol .[3][4][5]

The 30-hydrate form incorporates thirty water molecules for every molecule of tetrabutylammonium hydroxide. Its linear formula is represented as (CH₃CH₂CH₂CH₂)₄N(OH) · 30H₂O.



The molecular weight of **tetrabutylammonium hydroxide 30-hydrate** is calculated by summing the molecular weight of the anhydrous compound and the total molecular weight of the thirty water molecules.

Calculation:

- Molecular Weight of Tetrabutylammonium Hydroxide: 259.47 g/mol
- Molecular Weight of 30 Water Molecules: 30 * 18.015 g/mol = 540.45 g/mol
- Total Molecular Weight: 259.47 g/mol + 540.45 g/mol = 799.92 g/mol

This calculated value is consistent with the molecular weight of 799.93 g/mol provided in commercial product specifications for **tetrabutylammonium hydroxide 30-hydrate**.

Data Presentation

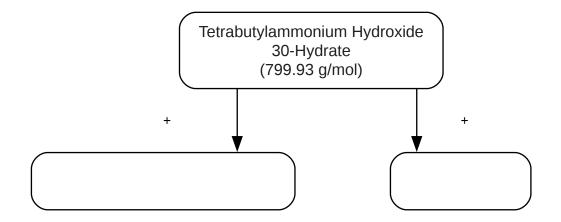
The quantitative data for the molecular weights are summarized in the table below for straightforward comparison.

Compound	Chemical Formula	Molecular Weight (g/mol)
Tetrabutylammonium Hydroxide	C16H37NO	259.47[1][2]
Water	H ₂ O	18.015[3][4][5]
Tetrabutylammonium Hydroxide 30-hydrate	(C4H9)4NOH · 30H2O	799.93

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the components that constitute **tetrabutylammonium hydroxide 30-hydrate**.





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Molecular components of **Tetrabutylammonium Hydroxide 30-Hydrate**.

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References

- 1. Tetrabutylammonium hydroxide [chemeurope.com]
- 2. Tetrabutylammonium hydroxide | 2052-49-5 [chemicalbook.com]
- 3. quora.com [quora.com]
- 4. webqc.org [webqc.org]
- 5. quora.com [quora.com]
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